

Proper Disposal Procedures for Cedrenyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cedrenyl acetate*

Cat. No.: *B3366630*

[Get Quote](#)

This guide provides essential safety and logistical information for the proper disposal of **Cedrenyl acetate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

I. Immediate Safety and Handling Precautions

Before handling **Cedrenyl acetate**, it is crucial to be familiar with its safety profile. Always handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-impermeable gloves, and a lab coat.^{[1][2]} Avoid contact with skin and eyes, and prevent the formation of aerosols or mists.^{[1][2]}

II. Summary of Key Chemical Data

The following table summarizes essential quantitative and qualitative data for **Cedrenyl acetate**.

Property	Data	Reference(s)
Chemical Formula	<chem>C17H28O2</chem>	[1][3]
Molecular Weight	264.40 g/mol	[2][3]
Appearance	Colorless to pale yellow viscous liquid or crystalline solid	[1][3]
Boiling Point	>200°C	[1][3]
Flash Point	>100°C	[4]
Solubility	Insoluble in water; soluble in alcohols and oils	[3]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2A), Aquatic Chronic (Category 3)	[3]
UN Number	3082	[4][5]
Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (Cedryl acetate)	[4][5]

III. Step-by-Step Disposal Protocol

Disposal of **Cedrenyl acetate** must be conducted in accordance with local, regional, and national regulations.[4][6] Do not discharge this chemical into sewers, drains, or water courses. [1][4][7]

Step 1: Waste Collection

- Collect waste **Cedrenyl acetate** in a suitable, closed, and properly labeled container.[1]
- Ensure the container is stored in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, and alkalis.[4]

Step 2: Spill Management and Cleanup In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Remove all personnel from the immediate area and ensure adequate ventilation.[\[1\]](#) Eliminate all sources of ignition.[\[1\]](#)
- Containment: Contain the spillage using a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: The collected waste material should be disposed of as hazardous waste, following the procedures outlined below.

Step 3: Final Disposal Method The primary recommended method for the disposal of **Cedrenyl acetate** is through a licensed chemical destruction facility or waste management company.[\[1\]](#)
[\[7\]](#)

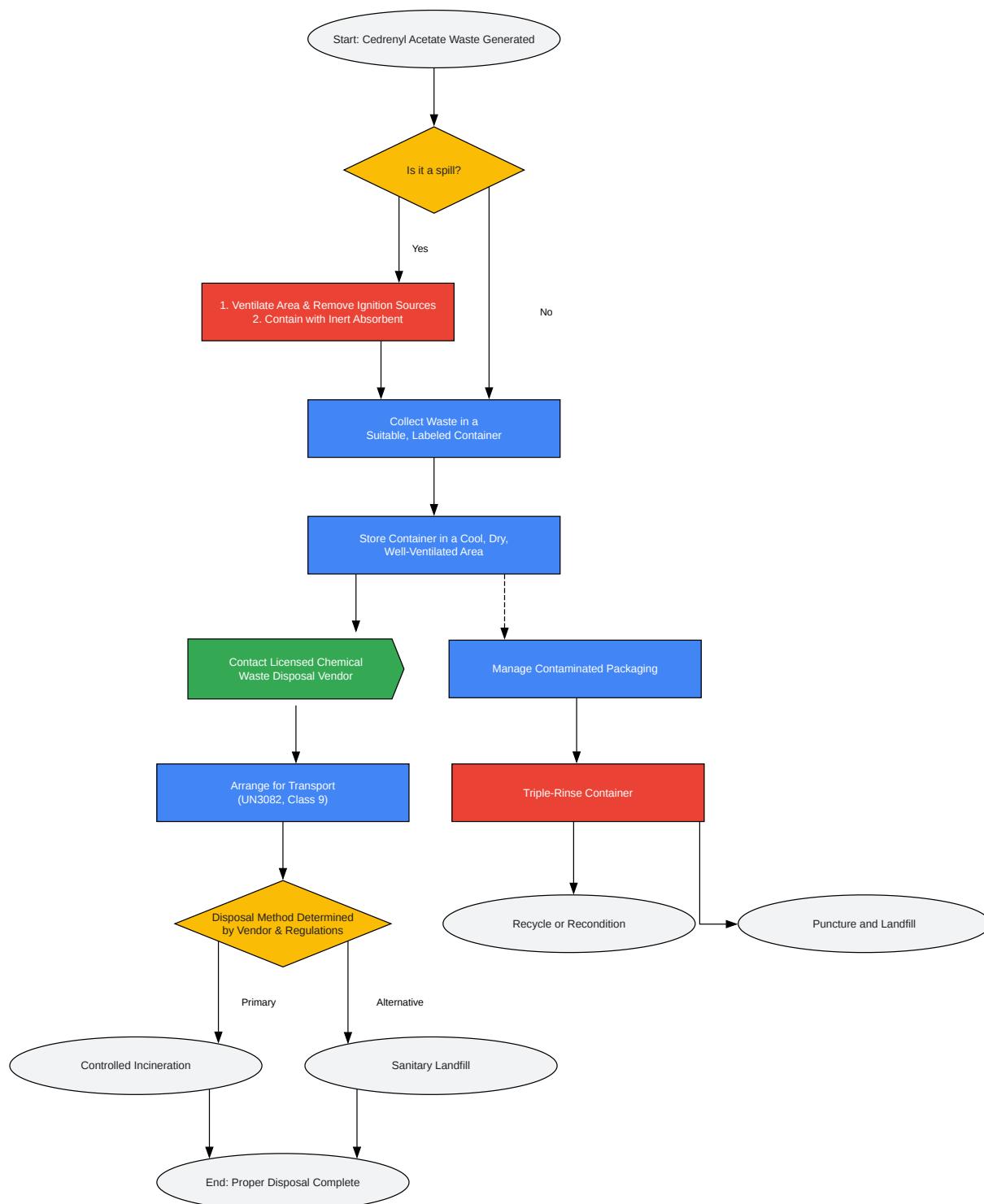
- Incineration: Controlled incineration with flue gas scrubbing is a suitable method for disposal.[\[1\]](#)
- Landfill: In some jurisdictions, disposal in a sanitary landfill may be permissible, but this must be done in accordance with local regulations.[\[7\]](#)

Step 4: Contaminated Packaging Disposal

- Empty containers should be triple-rinsed (or equivalent).[\[1\]](#)
- The rinsed containers can then be offered for recycling or reconditioning.[\[1\]](#)
- Alternatively, puncture the packaging to prevent reuse and dispose of it in a sanitary landfill.[\[1\]](#)
- Combustible packaging materials may be disposed of via controlled incineration.[\[1\]](#)

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Cedrenyl acetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Cedrenyl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. mu-intel.com [mu-intel.com]
- 3. chemicalbull.com [chemicalbull.com]
- 4. img.guidechem.com [img.guidechem.com]
- 5. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 6. deu.hekserij.nl [deu.hekserij.nl]
- 7. perfumersworld.com [perfumersworld.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for Cedrenyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3366630#cedrenyl-acetate-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com